Navigating the Solvent Landscape of Methyl 2-methoxyacrylate: A Guide for Researchers

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Compound of Interest

Compound Name:	*Methyl 2-methoxyacrylate*
CAS No.:	*7001-18-5*
Cat. No.:	*B1348743*

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Introduction: Understanding **Methyl 2-methoxyacrylate**

Methyl 2-methoxyacrylate (M2MA), identified by its CAS number 7001-18-5, is a functionalized acrylate monomer of increasing interest in polymer chemistry and organic synthesis. Its unique structure, featuring both a methoxy group and a methyl ester, imparts specific reactivity and solubility characteristics that are crucial for its successful application. This guide provides a comprehensive overview of the solvent compatibility of M2MA, offering detailed insights and protocols to aid researchers, scientists, and drug development professionals in its effective use. While direct, extensive data for M2MA is somewhat limited, this document synthesizes available information and draws upon established principles of acrylate chemistry to provide a robust framework for its handling and application in various solvent systems.

Physicochemical Properties at a Glance

A fundamental understanding of the physical and chemical properties of **Methyl 2-methoxyacrylate** is paramount for predicting its behavior in different solvents.

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Property	Value	Source
CAS Number	7001-18-5	[1]
Molecular Formula	$C_5H_8O_3$	[1]
Molecular Weight	116.11 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	55-56 °C at 13 Torr	[1]
Density	~1.07 g/cm³	[1]

Solvent Compatibility: A Detailed Analysis

The choice of solvent is critical for any application involving **Methyl 2-methoxyacrylate**, influencing its solubility, stability, and reactivity.

General Solubility Profile

Methyl 2-methoxyacrylate exhibits good solubility in a range of common organic solvents, a characteristic attributed to its ester and ether functionalities.[2] However, its solubility in water is limited.[2] The following table provides a summary of its compatibility with various solvent classes.

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Solvent Class	Representative Solvents	Compatibility/Solubility	Inferred Rationale & Expert Insights
Alcohols	Methanol, Ethanol	Soluble[2][3]	The polar hydroxyl group of alcohols can hydrogen bond with the carbonyl oxygen of the ester and the ether oxygen of M2MA, facilitating dissolution. Methanol is a common solvent for reactions involving acrylates, such as Michael additions.[4]
Ethers	Diethyl ether, Tetrahydrofuran (THF)	Soluble[2]	The ether linkage in M2MA is compatible with the ether solvents. THF is a common solvent for dissolving poly(methyl methacrylate), a related polymer, suggesting good compatibility with the monomer.[5]
Ketones	Acetone, Methyl Ethyl Ketone (MEK)	Likely Soluble	The polarity of ketones is suitable for dissolving acrylate esters. Acetone is a known solvent for poly(methyl methacrylate).[5]
Esters	Ethyl acetate, Butyl acetate	Likely Soluble	"Like dissolves like" principle suggests good compatibility due

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			to the presence of the ester functional group in both the solute and the solvent.
Halogenated Solvents	Dichloromethane (DCM), Chloroform	Likely Soluble[3]	These solvents are generally good at dissolving a wide range of organic compounds, including those with moderate polarity like M2MA.
Aromatic Hydrocarbons	Toluene, Anisole	Likely Soluble	While less polar, these solvents are often used in polymerization reactions of acrylates, such as Atom Transfer Radical Polymerization (ATRP), indicating sufficient solubility of the monomer.[2]
Aliphatic Hydrocarbons	Hexane, Cyclohexane	Limited to Poor	The nonpolar nature of these solvents makes them poor choices for dissolving the relatively polar M2MA.
Water	Limited Solubility[2]	The hydrophobic alkyl and acrylate backbone limits its miscibility with water, despite the presence of polar oxygen atoms.	

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Protic Solvents (General)	Water, Alcohols	Use with Caution	The ester group of M2MA is susceptible to hydrolysis, especially under acidic or basic conditions, which can be facilitated by protic solvents.[1][6]
Aprotic Polar Solvents	Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO)	Likely Soluble	These highly polar solvents are generally effective at dissolving a wide array of organic molecules.

Note: "Likely Soluble" indicates a high probability of solubility based on the chemical structure of **Methyl 2-methoxyacrylate** and the known behavior of similar compounds. Experimental verification is always recommended.

Reactivity and Incompatibility Considerations

Beyond solubility, the reactivity of **Methyl 2-methoxyacrylate** with the solvent is a critical factor for ensuring the success and safety of an experiment.

- Polymerization: M2MA is a monomer that can undergo polymerization, particularly through free-radical mechanisms.[2] This can be initiated by heat, light, or the presence of radical initiators. The choice of solvent can influence the rate and control of polymerization. It is crucial to store M2MA with an appropriate inhibitor to prevent spontaneous polymerization.[4]

- Hydrolysis: The ester functional group in M2MA is susceptible to hydrolysis under both acidic and basic conditions to yield methacrylic acid and methanol.[1][6][7] This reaction is generally slow under neutral conditions but can be significantly accelerated by the presence of strong acids or bases. Protic solvents like water and alcohols can participate in this reaction. Therefore, prolonged storage in such solvents, especially at elevated temperatures or non-neutral pH, should be avoided if the integrity of the monomer is critical.

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- Michael Addition: The electron-withdrawing ester group activates the double bond of M2MA, making it a Michael acceptor. It can react with nucleophiles, such as amines, in a conjugate addition reaction.[4][8][9] The choice of solvent can affect the rate and outcome of these reactions. For instance, protic solvents like methanol can facilitate the proton transfer steps in the mechanism.[4]

- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases should be considered incompatible with **Methyl 2-methoxyacrylate** as they can initiate hazardous reactions, including vigorous polymerization or rapid hydrolysis.[5][10]

Experimental Protocols

The following protocols are provided as examples of how to handle and use **Methyl 2-methoxyacrylate** in common laboratory procedures.

Protocol 1: Preparation of a Stock Solution in an Aprotic Solvent

This protocol describes the preparation of a standard solution of M2MA in a relatively inert aprotic solvent, suitable for use in polymerization or other organic reactions.

Materials:

- **Methyl 2-methoxyacrylate** (with inhibitor)
- Anhydrous Tetrahydrofuran (THF) or Toluene
- Volumetric flask
- Syringe or pipette
- Nitrogen or Argon gas supply

Procedure:

- Solvent Preparation: Ensure the chosen solvent (THF or Toluene) is anhydrous, as water can interfere with many reactions.

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- Inert Atmosphere: Flame-dry the volumetric flask under vacuum and backfill with an inert gas (Nitrogen or Argon) to remove atmospheric oxygen, which can affect radical reactions.
- Dispensing M2MA: Using a clean, dry syringe or pipette, carefully transfer the desired volume of **Methyl 2-methoxyacrylate** into the volumetric flask.
- Dilution: Dilute the M2MA to the final volume with the anhydrous solvent.
- Mixing: Gently swirl the flask to ensure a homogeneous solution.
- Storage: Store the stock solution under an inert atmosphere in a tightly sealed container, protected from light and heat. For short-term storage, refrigeration is recommended.

Causality Behind Choices:

- Anhydrous Solvent: Prevents unwanted side reactions, such as hydrolysis of the ester group.
- Inert Atmosphere: Crucial for applications involving radical chemistry, such as polymerization, to prevent premature initiation or termination by oxygen.
- Aprotic Solvent: Minimizes the risk of hydrolysis and provides a stable medium for the monomer.

Protocol 2: Solution Polymerization of **Methyl 2-methoxyacrylate**

This protocol provides a general procedure for the free-radical polymerization of M2MA in a solvent.

Materials:

- **Methyl 2-methoxyacrylate** stock solution (from Protocol 1)
- Radical initiator (e.g., AIBN - Azobisisobutyronitrile)
- Anhydrous solvent (e.g., Toluene or Anisole)
- Schlenk flask or similar reaction vessel with a condenser

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- Stir bar
- Heating mantle and temperature controller
- Inert gas supply (Nitrogen or Argon)
- Precipitating solvent (e.g., cold Methanol or Hexane)

Procedure:

- Reaction Setup: Assemble the Schlenk flask with a stir bar and condenser under an inert atmosphere.
- Reagent Addition: Add the desired amount of M2MA stock solution and any additional anhydrous solvent to the flask.
- Initiator Addition: Add the calculated amount of the radical initiator (AIBN).
- Degassing: Subject the reaction mixture to several freeze-pump-thaw cycles to remove dissolved oxygen.
- Polymerization: Heat the reaction mixture to the desired temperature (e.g., 60-80 °C for AIBN) with stirring.
- Monitoring: Monitor the progress of the polymerization by techniques such as NMR or by observing the increase in viscosity.
- Termination and Precipitation: After the desired reaction time, cool the mixture to room temperature and precipitate the polymer by slowly adding the reaction solution to a large excess of a non-solvent (e.g., cold methanol).
- Isolation and Drying: Collect the precipitated polymer by filtration, wash with the non-solvent, and dry under vacuum.

Causality Behind Choices:

- Solution Polymerization: Allows for better temperature control compared to bulk polymerization, reducing the risk of a runaway reaction.

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- Choice of Solvent: Toluene and anisole are common solvents for radical polymerization of acrylates as they are relatively inert and have suitable boiling points.[2]
- Degassing: Essential to remove oxygen, which can inhibit free-radical polymerization.
- Precipitation: A standard method for purifying the polymer from unreacted monomer and initiator residues.

Visualization of Key Processes

Workflow for Preparing a **Methyl 2-methoxyacrylate** Solution

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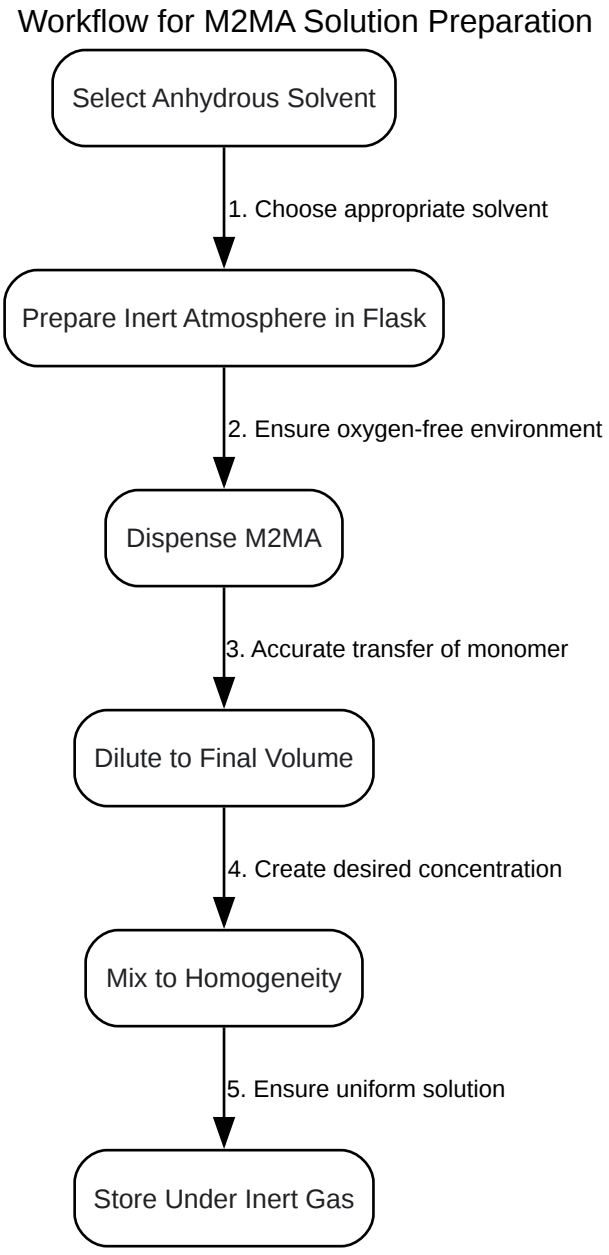

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Caption: A stepwise workflow for the safe and accurate preparation of a **Methyl 2-methoxyacrylate** solution.

Conceptual Diagram of Solvent-Monomer Interactions

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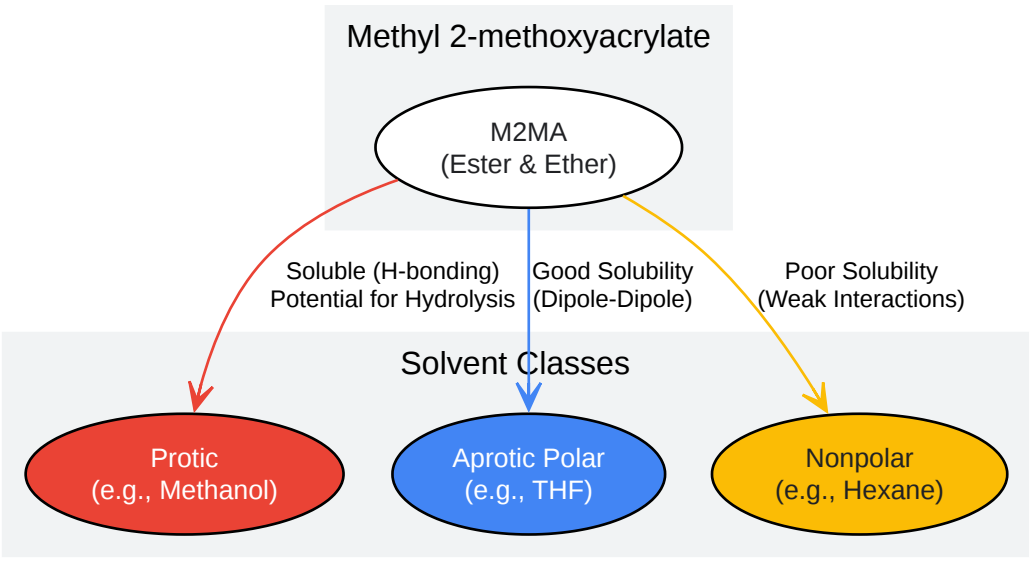
Solvent-M2MA Interaction Concepts



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Caption: Conceptual illustration of the primary interactions between **Methyl 2-methoxyacrylate** and different solvent classes.

Safety, Handling, and Storage in Solution

Working with **Methyl 2-methoxyacrylate** in any solvent requires strict adherence to safety protocols.

- Ventilation: Always handle M2MA and its solutions in a well-ventilated fume hood to avoid inhalation of vapors.[2][5]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., butyl rubber or polyvinyl alcohol), safety goggles, and a lab coat.[11]
- Ignition Sources: M2MA is flammable. Keep it and its solutions away from heat, sparks, and open flames.[5][10]
- Storage: Store M2MA solutions in tightly sealed containers in a cool, dry, and well-ventilated area, away from direct sunlight and incompatible materials.[5] Ensure the presence of an inhibitor for storage. The effectiveness of many common inhibitors depends on the presence

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of dissolved oxygen, so do not store under a completely inert atmosphere for long periods unless using an oxygen-independent inhibitor.[10]

- Spills: In case of a spill, absorb with an inert material (e.g., sand or vermiculite) and dispose of as hazardous waste.[12]

Conclusion

Methyl 2-methoxyacrylate is a versatile monomer with a favorable solubility profile in many common organic solvents. A thorough understanding of its compatibility and reactivity is essential for its effective and safe use. By selecting the appropriate solvent system and adhering to proper handling protocols, researchers can successfully employ M2MA in a variety of applications, from polymer synthesis to complex organic transformations. As with any chemical, it is imperative to consult the specific Safety Data Sheet (SDS) provided by the supplier for the most up-to-date and comprehensive safety information.

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